

# 9,10-Bis(chloromethyl)anthracene CAS number 10387-13-0

**Author:** BenchChem Technical Support Team. **Date:** December 2025

<b>Compound of Interest</b>	
Compound Name:	9,10-Bis(chloromethyl)anthracene
Cat. No.:	B083949
<a href="#">Get Quote</a>	

An In-depth Technical Guide to **9,10-Bis(chloromethyl)anthracene**

CAS Number: 10387-13-0

## Introduction

**9,10-Bis(chloromethyl)anthracene** is a disubstituted anthracene derivative recognized for its utility as a highly reactive organic synthesis intermediate.<sup>[1]</sup> Its rigid, fluorescent anthracene core makes it a valuable building block for creating advanced materials and chemical probes. This document provides a comprehensive technical overview of its properties, synthesis, and applications, intended for researchers in chemistry, materials science, and drug development. The primary applications include its use as a precursor for fluorescent and luminescent agents, a cross-linking agent, and an intermediate for various anthracene derivatives.<sup>[2][3]</sup>

## Chemical and Physical Properties

**9,10-Bis(chloromethyl)anthracene** is a yellow, powdered solid at room temperature.<sup>[3]</sup> It is known to be a skin irritant and can cause acute sensitization, necessitating careful handling.<sup>[4]</sup> The compound is generally stable under normal conditions but should be protected from light and moisture.<sup>[3][5]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	10387-13-0	[3][6]
Molecular Formula	C <sub>16</sub> H <sub>12</sub> Cl <sub>2</sub>	[6][7]
Molecular Weight	275.18 g/mol	[8]
Appearance	Yellow powder to crystal	[3][9]
Solubility	Soluble in DMSO or hot toluene.[3] Insoluble in water. [10]	AdipoGen[3], ChemicalBook[10]
Stability	Stable for at least 2 years when stored at room temperature, protected from light and moisture.	AdipoGen[3]
Purity	>97.0% (GC)	TCI[9]

## Synthesis and Experimental Protocols

The synthesis of **9,10-Bis(chloromethyl)anthracene** is most commonly achieved through the chloromethylation of anthracene. Several methods have been patented, with variations in reagents, solvents, and catalysts.

### Synthesis via Phase Transfer Catalysis

A modern and efficient method involves the use of a phase transfer catalyst, which facilitates the reaction between reagents in different phases.[2][11]

- Reaction Scheme: Anthracene + 1,3,5-Trioxane --(HCl, Acetic Acid, Phase Transfer Catalyst)--> **9,10-Bis(chloromethyl)anthracene**
- Experimental Protocol:
  - Reagents: Anthracene, 1,3,5-trioxane, hexadecyltrimethylammonium bromide (phase transfer catalyst), hydrochloric acid (37%), and acetic acid are used as received from commercial suppliers.[2][11]

- Procedure: a. Solid reagents (anthracene, 1,3,5-trioxane, and the catalyst) are placed in a round-bottom flask.[2][11] b. Hydrochloric acid is added, followed by acetic acid, at room temperature with vigorous stirring (e.g., 1500 rpm).[2] c. The mixture is heated to the desired reaction temperature for a specific period. The reaction mixture typically becomes a yellow, powdery slurry.[2] d. After the reaction time, the flask's contents are filtered to collect the yellow precipitate.[2] e. The solid is washed thoroughly with water to remove residual trioxane, catalyst, and acids.[2] f. A final wash with ethanol is performed to remove water.[2] g. The product is dried in an oven (e.g., at 70°C for 2 hours) to yield the final product.[2]
- Characterization: The synthesized compound can be characterized by proton nuclear magnetic resonance (<sup>1</sup>H-NMR) spectroscopy.[2]

## Synthesis using Dioxane and Concentrated HCl

Another patented method avoids the need to bubble hydrogen chloride gas, reducing equipment corrosion.[1]

- Reaction Scheme: Anthracene + Paraformaldehyde --(Saturated solution of HCl in Dioxane)--> **9,10-Bis(chloromethyl)anthracene**
- Experimental Protocol:
  - Reagents: Anthracene, paraformaldehyde (or 1,3,5-trioxane), dioxane, and concentrated hydrochloric acid.[1]
  - Procedure: a. A saturated solution of dioxane and concentrated hydrochloric acid is added to a reaction vessel.[1] b. Anthracene and paraformaldehyde are added at once.[1] c. The mixture is stirred and heated to a gentle reflux.[1] d. The reaction is maintained at reflux for 3-5 hours, after which heating is stopped, but stirring continues for another 10-15 hours.[1] e. Post-reaction, the product is isolated by washing, filtration, drying, and recrystallization.[1]

## Reactivity and Applications

The chloromethyl groups at the 9 and 10 positions are highly reactive, making this compound an excellent intermediate for further functionalization through nucleophilic substitution

reactions.[2][4]

- Building Block for Fluorescent Agents: It serves as a key precursor in the synthesis of fluorescent and luminescent materials. The anthracene core is an excellent fluorophore.[2][3]
- Materials Science: It has been used as a cross-linking agent to incorporate the 9,10-anthracenylidene chromophore into polystyrene chains.[3]
- Drug Development: While not a therapeutic agent itself, it is used in applications such as drug carriers.[2][12] Its rigid structure can serve as a scaffold for building more complex molecules.
- Intermediate for Derivatives: It is a versatile intermediate for preparing a wide range of meso-disubstituted anthracene derivatives, including diols, diamines, and dithiols.[4] For example, it can be converted to 9,10-anthracenedimethanol through its diacetate derivative.[4]

## Safety and Handling

**9,10-Bis(chloromethyl)anthracene** is a hazardous chemical that requires careful handling in a well-ventilated area.

Table 2: GHS Hazard Information

Hazard Statement	Code	Description
Acute Toxicity, Oral (Warning)	H302	Harmful if swallowed
Skin Corrosion/Irritation (Danger)	H314	Causes severe skin burns and eye damage
Hazardous to the aquatic environment, long-term hazard	H413	May cause long lasting harmful effects to aquatic life

Source: PubChem[7]

Handling Precautions:

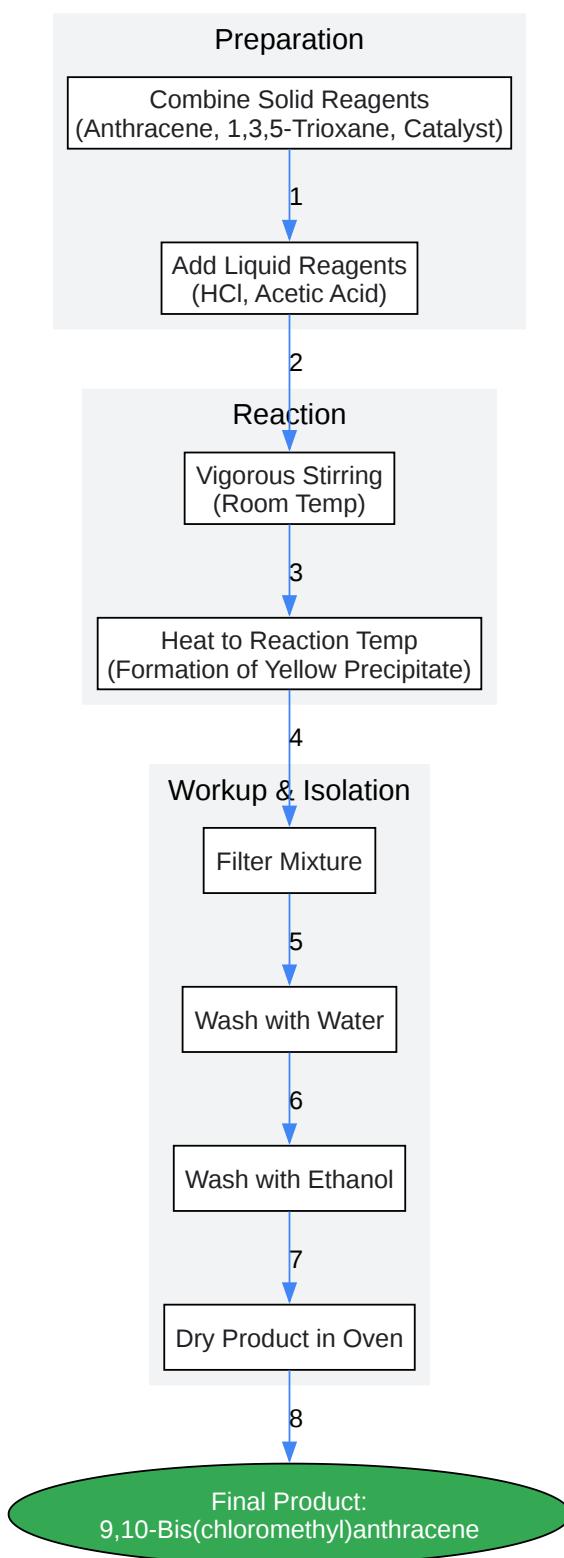
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[5]
- Ventilation: Ensure adequate ventilation. Do not breathe dust.[5][9]
- In case of contact:
  - Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[5]
  - Eyes: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[13]
  - Ingestion: Rinse mouth. Do NOT induce vomiting.[9]
  - Inhalation: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.[9]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place, away from incompatible materials like strong oxidizing agents and strong bases.[5]

## Visualized Workflows and Pathways

### General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **9,10-Bis(chloromethyl)anthracene** based on the phase transfer catalysis method.

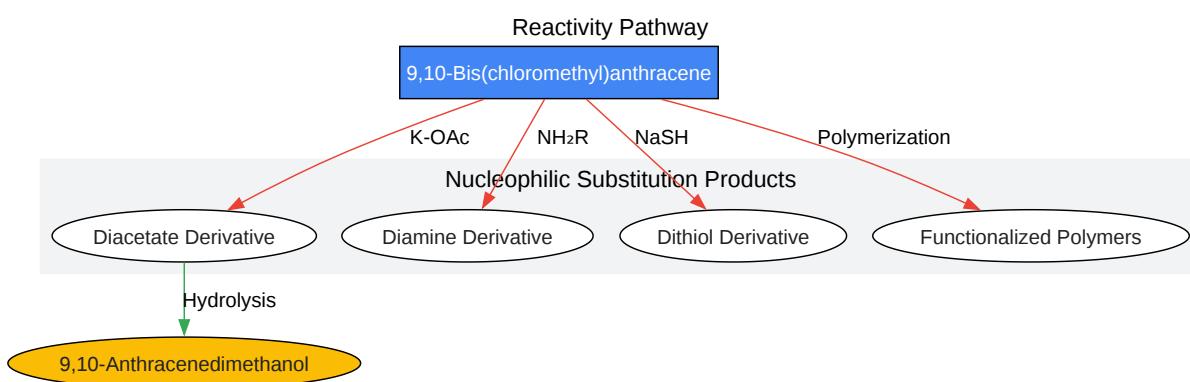
## General Synthesis Workflow

[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **9,10-Bis(chloromethyl)anthracene**.

## Reactivity and Derivatization Pathway

This diagram shows the central role of **9,10-Bis(chloromethyl)anthracene** as an intermediate in creating various functionalized anthracene derivatives.



[Click to download full resolution via product page](#)

Caption: Reactivity of **9,10-Bis(chloromethyl)anthracene** leading to derivatives.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CN102108041B - Method for synthesizing 9,10-bis(chloromethyl)anthracene - Google Patents [patents.google.com]
- 2. data.epo.org [data.epo.org]
- 3. adipogen.com [adipogen.com]

- 4. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 5. [fishersci.com](https://fishersci.com) [fishersci.com]
- 6. [chembk.com](https://chembk.com) [chembk.com]
- 7. 9,10-Bis(chloromethyl)anthracene | C16H12Cl2 | CID 25219 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 8. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 9. 9,10-Bis(chloromethyl)anthracene | 10387-13-0 | TCI Deutschland GmbH  
[tcichemicals.com]
- 10. 9-(Chloromethyl)anthracene | 24463-19-2 [amp.chemicalbook.com]
- 11. AU2018241298B2 - Method for the synthesis of 9,10-bis(chloromethyl)anthracene - Google Patents [patents.google.com]
- 12. ES2686136A1 - 9,10-BIS SYNTHESIS PROCEDURE (CHLOROME) ANTRACENE - Google Patents [patents.google.com]
- 13. [file1.lookchem.com](https://file1.lookchem.com) [file1.lookchem.com]
- To cite this document: BenchChem. [9,10-Bis(chloromethyl)anthracene CAS number 10387-13-0]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b083949#9-10-bis-chloromethyl-anthracene-cas-number-10387-13-0>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)